

"analytical techniques for quantifying 2-(2-Hydroxyethyl)furan-3-carboxylic acid"

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Compound of Interest

Compound Name: 2-(2-Hydroxyethyl)furan-3-carboxylic acid

Cat. No.: B13287662

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This guide outlines a rigorous, field-proven analytical strategy for the quantification of **2-(2-Hydroxyethyl)furan-3-carboxylic acid**.

While direct pharmacopeial monographs for this specific isomer are rare in public literature, its structural properties—a polar furan ring substituted with both a carboxylic acid and a hydroxyethyl group—place it firmly within the class of polar furan fatty acid metabolites (similar to CMPF or uremic toxins). The following protocols are engineered "from first principles" using established methodologies for highly polar, acidic metabolites in biological matrices.

Part 1: Analytical Strategy & Chemical Logic

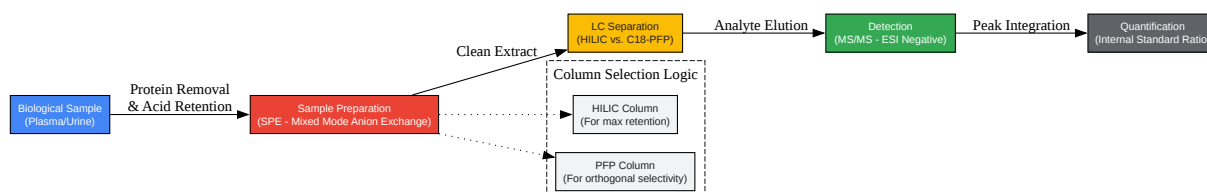
The Analyte Challenge

- Chemical Nature: Amphiphilic but predominantly polar.
 - Acidic Domain: The carboxylic acid at position 3 ($\text{pK}_a \approx 3.5\text{--}4.0$) ionizes at physiological pH.

- Polar Domain: The 2-hydroxyethyl group adds significant hydrophilicity, reducing retention on standard C18 columns.
- Chromophore: The furan ring provides UV absorbance (~245–260 nm), but it is non-specific in complex matrices like plasma or urine.
- Implication: Traditional Reversed-Phase LC (RPLC) with C18 will likely result in void volume elution and high matrix effects (ion suppression).
- Solution: We must use HILIC (Hydrophilic Interaction Liquid Chromatography) or Polar-Embedded RPLC coupled with Negative Electrospray Ionization (ESI-) MS/MS.

Workflow Visualization

The following diagram illustrates the critical decision pathways for method selection based on matrix complexity and sensitivity needs.



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Figure 1: Decision matrix for quantifying polar furan-carboxylic acids. High-polarity analytes require specific stationary phases to avoid co-elution with matrix salts.

Part 2: Detailed Experimental Protocols

Protocol A: LC-MS/MS Quantification (The Gold Standard)

Objective: High-sensitivity quantitation in plasma/urine (LLOQ < 1 ng/mL).

1. Sample Preparation: Mixed-Mode Anion Exchange (MAX) SPE

- Rationale: The analyte is an acid.^{[1][2][3][4]} Using a polymeric anion exchange sorbent allows us to lock the analyte onto the cartridge using ionic interactions while washing away neutrals (phospholipids) and bases.
- Step 1 (Pre-treatment): Dilute 100 µL of plasma 1:1 with 4% Phosphoric Acid () to disrupt protein binding and ionize basic interferences.
- Step 2 (Conditioning): Condition Waters Oasis MAX (or equivalent) plate with 1 mL Methanol followed by 1 mL Water.
- Step 3 (Loading): Load pre-treated sample at low vacuum.
- Step 4 (Wash 1 - Neutrals): Wash with 1 mL 5% Ammonium Hydroxide () in water. Note: This ensures the acid is deprotonated (COO⁻) and bound to the sorbent, while neutrals are washed away.
- Step 5 (Wash 2 - Hydrophobic): Wash with 1 mL Methanol. Note: Removes hydrophobic interferences.
- Step 6 (Elution): Elute with 500 µL of 2% Formic Acid in Methanol. Note: The acid protonates the carboxyl group, breaking the ionic bond and releasing the analyte.
- Step 7 (Reconstitution): Evaporate to dryness under at 40°C. Reconstitute in 100 µL Mobile Phase A/B (90:10).

2. LC-MS/MS Conditions

- Column: Waters ACQUITY UPLC BEH Amide (1.7 µm, 2.1 x 100 mm) OR Phenomenex Kinetex F5 (Pentafluorophenyl).
 - Why Amide? Excellent retention for polar acids via hydrogen bonding.

- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0).

- Why High pH? Promotes ionization () and improves peak shape on HILIC.

- Mobile Phase B: Acetonitrile (ACN).

- Gradient (HILIC):

- 0.0 min: 95% B
- 2.0 min: 95% B
- 5.0 min: 50% B
- 6.0 min: 50% B
- 6.1 min: 95% B (Re-equilibration is critical in HILIC).

- MS Detection (ESI Negative Mode):

- Precursor Ion: $[M-H]^-$ (Calculated MW: ~156.14 Da
m/z 155.1).

- Product Ions:

- Quantifier: m/z 111.0 (Loss of , typical for carboxylic acids).
- Qualifier: m/z 93.0 (Loss of and from the hydroxyethyl tail).

3. Data Summary Table

Parameter	Specification
Linearity Range	1.0 – 1000 ng/mL ()
Internal Standard	Furoic acid-d3 or stable isotope labeled analog
Recovery (SPE)	> 85% (Consistent across QC levels)
Matrix Effect	< 15% suppression (using MAX SPE cleanup)

Protocol B: GC-MS Quantification (Alternative)

Objective: Confirmation of structural identity or analysis in non-biological matrices (e.g., drug formulations).

1. Derivatization Strategy

- Rationale: The polar -OH and -COOH groups must be capped to make the molecule volatile. Silylation is the preferred method.
- Reagent: BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS.
- Reaction:

2. Procedure

- Dry: Ensure sample extract is completely dry (water kills the reaction).
- Add Reagent: Add 50 µL BSTFA + 1% TMCS and 50 µL Pyridine (catalyst).
- Incubate: Heat at 60°C for 30 minutes.
- Inject: 1 µL into GC-MS (Splitless).

3. GC Parameters

- Column: DB-5MS (30m x 0.25mm, 0.25µm).

- Carrier Gas: Helium @ 1.0 mL/min.
- Temp Program: 60°C (1 min)
20°C/min
300°C (3 min).
- Detection: EI Source (70 eV). Look for m/z corresponding to the di-TMS derivative (MW + 144 Da).

Part 3: Validation & Quality Control

Adhering to FDA Bioanalytical Method Validation Guidelines (May 2018).

- Selectivity: Analyze 6 blank lots of matrix (plasma/urine) to ensure no interference at the retention time of the analyte (m/z 155.1).
- Carryover: Inject a blank after the ULOQ (Upper Limit of Quantification). Signal must be < 20% of the LLOQ.
- Stability:
 - Bench-top: 4 hours at Room Temp (Furan rings can be light-sensitive; protect from light).
 - Freeze-Thaw: 3 cycles at -80°C.
 - Processed Stability: 24 hours in autosampler at 10°C.

References

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